

# Application Note: Industrial Manufacturing Process for FEMA 3634 (Sotolon)

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## Compound of Interest

Compound Name: 4-(Methoxymethyl)-2-methyl-1,3-thiazole

CAS No.: 478031-96-8

Cat. No.: B2503179

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## Introduction & Molecule Profile[1][2][3][4]

FEMA 3634 (Sotolon) is a powerful lactone responsible for the characteristic burnt sugar, maple, and curry aroma found in fenugreek, lovage, and aged sake. It is a high-impact aroma chemical with an extremely low odor detection threshold (0.02 ppb in water), making it a critical ingredient in maple, caramel, and savory flavor formulations.

Property	Specification
Chemical Name	4,5-Dimethyl-3-hydroxy-2,5-dihydrofuran-2-one
Common Name	Sotolon (Sotolone), Caramel Furanone
CAS Number	28664-35-9
FEMA Number	3634
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>
Molecular Weight	128.13 g/mol
Appearance	Pale yellow to golden liquid (or solid at low temp)
Odor Profile	Intense caramel, maple, curry, spicy, burnt sugar

## Chemical Pathway Analysis

The industrial synthesis of Sotolon generally follows two distinct streams depending on the required regulatory status ("Natural" vs. "Synthetic"). This guide focuses on the Chemical Synthesis (Synthetic) route for standard FEMA 3634 production, which offers the highest scalability and purity.

## Retrosynthetic Strategy

The furanone core is constructed via a Claisen condensation followed by an Aldol-type cyclization.

- **Precursor Assembly:** Formation of a keto-ester backbone (Diethyl oxalypropionate) from ethyl propionate and diethyl oxalate.
- **Ring Closure:** Condensation with acetaldehyde to introduce the second methyl group and close the lactone ring.
- **Decarboxylation:** Acid-catalyzed removal of the ester moiety to yield the final 3-hydroxy-2(5H)-furanone structure.

## Reaction Scheme Visualization

The following diagram illustrates the chemical transformation pathway.

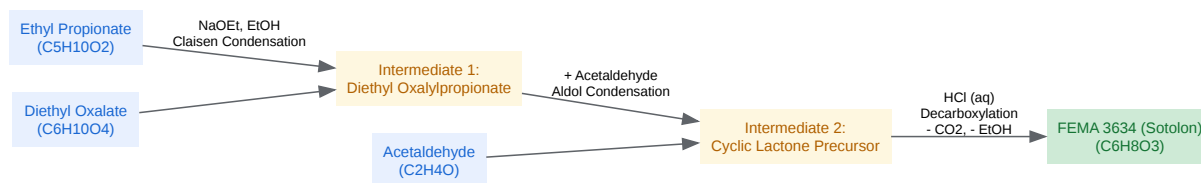


Figure 1: Industrial Chemical Synthesis Route for Sotolon (FEMA 3634)

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Figure 1: Step-by-step chemical synthesis route from basic esters to Sotolon.

## Industrial Manufacturing Protocol

### Phase 1: Synthesis of Diethyl Oxalylpropionate

Objective: Create the activated keto-ester backbone.

Reagents:

- Ethyl Propionate (CAS 105-37-3): 1.0 eq
- Diethyl Oxalate (CAS 95-92-1): 1.0 eq
- Sodium Ethoxide (21% in Ethanol): 1.1 eq
- Solvent: Anhydrous Ethanol or Diethyl Ether
- Quench: Acetic Acid (33% aq)[1]

Protocol:

- Inertion: Purge a glass-lined reactor with Nitrogen (N<sub>2</sub>) to remove moisture.

- Base Preparation: Charge Sodium Ethoxide solution into the reactor and cool to 0–5°C.
- Addition: Pre-mix Ethyl Propionate and Diethyl Oxalate. Add this mixture dropwise to the reactor over 2–3 hours, maintaining internal temperature <10°C. Expertise Note: Slow addition prevents runaway exotherms and minimizes polymerization side-products.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12 hours. The mixture will turn into a viscous yellow suspension (sodium salt of the enolate).
- Quench: Cool to 10°C and slowly add dilute Acetic Acid until pH is neutral/slightly acidic (pH 5–6).
- Work-up: Extract the organic layer with Diethyl Ether or Toluene. Wash with brine. Dry over anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Purification: Remove solvent via rotary evaporation. Distill the residue under reduced pressure (vacuum) to isolate Diethyl Oxalylpropionate (boiling point approx. 114–116°C at 10 mmHg).

## Phase 2: Cyclization to Sotolon

Objective: Condensation with acetaldehyde and final decarboxylation.

Reagents:

- Diethyl Oxalylpropionate (from Phase 1): 1.0 eq
- Acetaldehyde (CAS 75-07-0): 1.2 eq
- Hydrochloric Acid (6M): Excess

Protocol:

- Condensation: In a reactor equipped with a reflux condenser (cooled to -10°C to retain acetaldehyde), dissolve Diethyl Oxalylpropionate in a minimal amount of solvent (e.g., Dichloromethane or Ethanol).
- Addition: Add Acetaldehyde slowly at 0°C.

- **Catalysis:** Add a catalytic amount of base (e.g., Potassium Carbonate) if using the aldol route, or proceed directly to acidic conditions if using a one-pot cyclization method. Preferred Industrial Method: Stir the keto-ester and acetaldehyde at 0–5°C for 4 hours to allow initial adduct formation.
- **Acid Hydrolysis & Decarboxylation:** Add 6M HCl to the reaction mixture. Heat the mixture to reflux (approx. 100°C) for 4–6 hours.
  - **Mechanism:**<sup>[5][6][7][8][9][10]</sup> The acid hydrolyzes the ethyl esters to carboxylic acids. The beta-keto acid moiety at position 4 spontaneously decarboxylates (loses CO<sub>2</sub>) under heat, stabilizing the 3-hydroxy-furanone ring.
- **Extraction:** Cool the mixture to room temperature. Extract with Dichloromethane (DCM) or Ethyl Acetate (3 x volumes).
- **Wash:** Wash the organic phase with saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) to remove unreacted acids, then with brine.
- **Concentration:** Dry over MgSO<sub>4</sub> and concentrate in vacuo.

## Purification & Downstream Processing

Crude Sotolon is a potent material that requires careful purification to remove "off-notes" from side reactions (e.g., polymerization of acetaldehyde).

Vacuum Distillation Protocol:

- **Equipment:** Short-path distillation unit or wiped-film evaporator.
- **Conditions:** High vacuum (< 0.5 mmHg).
- **Fractionation:**
  - **Foreshots:** Discard low boilers (unreacted acetaldehyde, solvent traces).
  - **Main Cut:** Collect fractions boiling at 84–86°C @ 0.2 mmHg (approximate, varies by vacuum depth).

- Residue: Dark brown polymeric residue (discard).

Final Form: The product is often diluted into a carrier (e.g., Propylene Glycol or Triacetin) immediately after analysis to stabilize it and reduce its overwhelming odor intensity for safe handling.

## Quality Control & Validation

Trustworthiness Check: Every batch must pass the following specifications before release.

Parameter	Method	Specification
Assay (GC-FID)	Internal Std	≥ 97.0%
Refractive Index	@ 20°C	1.491 – 1.496
Specific Gravity	@ 25°C	1.160 – 1.180
Appearance	Visual	Pale yellow to amber liquid
Solubility	Visual	Soluble in water, alcohol, PG
Isotopic Analysis	C13/C12 Ratio	Required if claiming "Natural" origin

Process Flow Diagram:

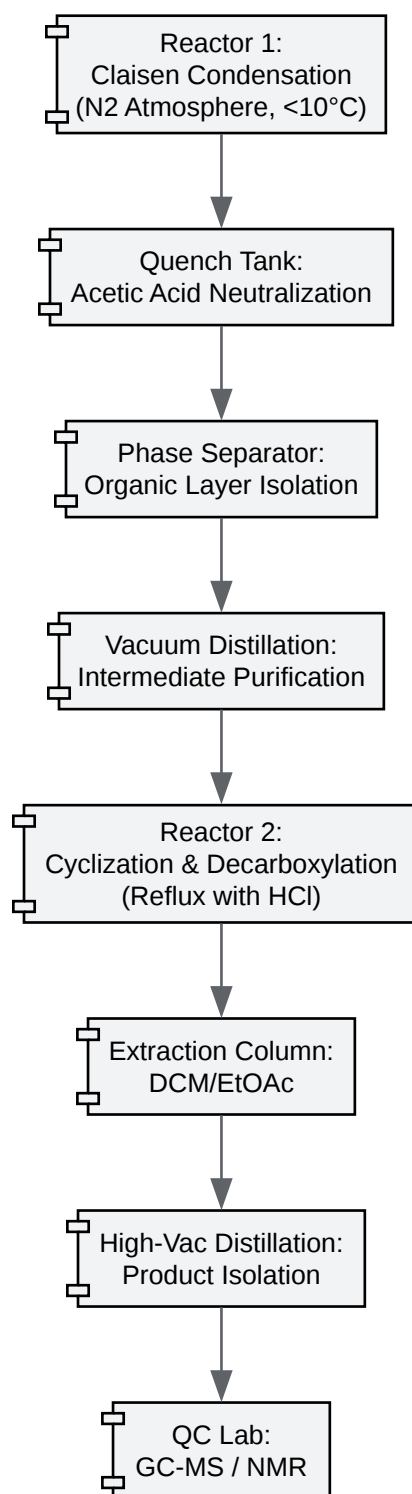


Figure 2: Industrial Process Flow for FEMA 3634 Manufacturing

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Figure 2: Workflow from raw materials to final QC.

## Safety & Regulatory

- Handling: Sotolon is extremely potent. Double-gloving and working within a fume hood with a charcoal scrubber is mandatory. Spills can render a facility uninhabitable due to the persistent curry/maple odor.
- Hazards:
  - Ethyl Propionate/Acetaldehyde: Highly Flammable (Flash point < 23°C). Ground all equipment.
  - Sodium Ethoxide:[4] Corrosive, moisture sensitive.
- Regulatory:
  - FEMA: 3634
  - EU Flavis: 10.030
  - JECFA: 243
  - Labeling: "Artificial Flavor" (if chemical route used). For "Natural" labeling, the biotechnological route (oxidative deamination of 4-hydroxy-isoleucine from Fenugreek) must be used.

## References

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- To cite this document: BenchChem. [Application Note: Industrial Manufacturing Process for FEMA 3634 (Sotolon)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2503179/docs#application-note-industrial-manufacturing-process-for-fema-3634-sotolon\]](https://www.benchchem.com/product/b2503179/docs#application-note-industrial-manufacturing-process-for-fema-3634-sotolon)

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